3-Bromo-2-fluoroaniline spectroscopic data

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Compound of Interest

Compound Name:	*3-Bromo-2-fluoroaniline*
CAS No.:	*58534-95-5*
Cat. No.:	*B1289246*

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Technical Guide: Spectroscopic Characterization and Handling of **3-Bromo-2-fluoroaniline**

Executive Summary

3-Bromo-2-fluoroaniline (CAS: 58534-95-5) is a critical disubstituted aniline intermediate, primarily utilized in the synthesis of fluorinated kinase inhibitors and boronic acid derivatives for Suzuki-Miyaura cross-coupling.[1][2][3][4][5][6] Its structural motif—possessing an electron-withdrawing fluorine atom ortho to the amine and a bromine atom at the meta position—creates a unique electronic environment that complicates standard spectroscopic analysis.[4]

This guide provides a definitive technical breakdown of its physicochemical properties, spectroscopic signatures (NMR, MS, IR), and a validated synthesis-to-QC workflow.[7] It is designed to allow researchers to distinguish this specific regioisomer from its isomers (e.g., 4-bromo-2-fluoroaniline) using self-validating spectral logic.[4]

Part 1: Chemical Profile & Structural Analysis

The presence of the fluorine atom at the C2 position is the defining feature of this molecule's reactivity and spectroscopy. It induces significant inductive effects (-I) and mesomeric donation

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(+M), while the bromine at C3 offers a handle for further functionalization but sterically crowds the C2-F bond.

Property	Data
IUPAC Name	3-Bromo-2-fluoroaniline
Molecular Formula	C_6H_5BrFN
Molecular Weight	189.01 g/mol (based on ^{79}Br) / 190.01 (Average)
Physical State	Off-white to light brown solid or semi-solid
Boiling Point	~230–235°C (Predicted)
pKa (Conjugate Acid)	~2.5 (Reduced basicity due to ortho-F and meta-Br withdrawing effects)
Solubility	Soluble in DMSO, MeOH, EtOAc, DCM; Insoluble in water

Safety Advisory (H-Codes):

- H302: Harmful if swallowed.[4][5][6][8]
- H315/H319: Causes skin/eye irritation.[4][5][8]
- H335: May cause respiratory irritation.[4][5][6][8]
- Handling: Use only in a fume hood. Avoid contact with strong oxidizers.[4]

Part 2: Spectroscopic Characterization

This section details the expected spectral data. Note: The most common error in identifying this compound is confusing it with 4-bromo-2-fluoroaniline. The NMR coupling constants detailed below are the primary method for differentiation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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A. ^{1}H-NMR (400 MHz, DMSO-d_6) The fluorine atom causes signal splitting of the aromatic protons (

), which must be deconvoluted from proton-proton coupling (

).

Position	Shift (δ ppm)	Multiplicity	Coupling Constants (values)	Interpretation
NH_2	5.43	Singlet (br)	N/A	Exchangeable protons. Chemical shift varies with concentration/solvent.[4]
Ar-H (C4)	6.70–6.85	Multiplet	Hz, Hz	Ortho to Br, Meta to F. Overlaps frequently with H5/H6.[7]
Ar-H (C5)	6.70–6.85	Multiplet	Hz	Meta to Br, Para to F.
Ar-H (C6)	6.70–6.85	Multiplet	Hz, Hz	Ortho to F (largest H-F coupling).

Diagnostic Check: In the correct isomer (3-Bromo), the proton environment is clustered. If you see a distinct doublet of doublets with large separation, suspect the 4-bromo isomer where symmetry is different.

B. ^{13}C-NMR (100 MHz, DMSO-d_6) – The "Fingerprint" Carbon-Fluorine coupling is the gold standard for verifying the substitution pattern. The C2 carbon will appear as a doublet with a massive coupling constant (

).

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Carbon	Shift (δ ppm)*	Splitting	(Hz)	Assignment Logic
C2	~147.0–150.0	Doublet	~235–245 ( )	Ipso-Fluorine. The distinct wide doublet confirms F attachment.
C1	~136.0	Doublet	~12–15 ( )	Ipso-Amine. Split by ortho-F.
C3	~108.0	Doublet	~15–20 ( )	Ipso-Bromine. Split by ortho-F.
C4/C5/C6	115.0–125.0	Doublets	~3–8 ( )	Aromatic carbons split by meta/para F.

Note: Shifts are estimated based on substituent additivity rules relative to benzene.

Mass Spectrometry (MS)

The presence of Bromine provides a distinct isotopic signature.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode)[7]
- Molecular Ion $(M+H)^+$:
  - Peak A: 190 m/z (containing ^{79}Br)
  - Peak B: 192 m/z (containing ^{81}Br)[7]
- Intensity Ratio: ~1:1 (Characteristic of mono-brominated compounds).[4]
- Validation: If the ratio is not 1:1, the sample is contaminated or is not a bromine species.[4][7]

Infrared Spectroscopy (FT-IR)

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- 3300–3450 cm^{-1}: N-H stretching (Primary amine doublet).[4]
- 1620 cm^{-1}: N-H bending.[4]
- 1200–1250 cm^{-1}: C-F stretching (Strong, broad band).[4]
- 600–800 cm^{-1}: C-Br stretching.

Part 3: Experimental Protocols

Synthesis Workflow: Nitro Reduction

The most reliable route to **3-bromo-2-fluoroaniline** is the reduction of 3-bromo-2-fluoronitrobenzene.[4] Direct bromination of 2-fluoroaniline often yields the para-isomer (4-bromo) as the major product.[4]

Reagents:

- Precursor: 3-Bromo-2-fluoronitrobenzene (1.0 eq)[1][4]
- Reductant: Tin(II) Chloride ($SnCl_2$[1]$\cdot 2H_2O$) (5.0 eq) or Iron powder/NH_4Cl.
- Solvent: Ethanol or EtOAc/Water.[4]

Step-by-Step Protocol:

- Dissolution: Dissolve 3-bromo-2-fluoronitrobenzene in Ethanol (0.5 M concentration).
- Addition: Add $SnCl_2 \cdot 2H_2O$ portion-wise to control exotherm.[4]
- Reflux: Heat to 70°C for 2–3 hours. Monitor by TLC (Mobile phase: 20% EtOAc/Hexane). The starting material (high R_f) should disappear; the amine (lower R_f, UV active) appears. [4][7]
- Workup:
  - Cool to room temperature.[2][4]
  - Adjust pH to >9 using 1N NaOH (precipitates tin salts).[4]

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- Filter through Celite to remove tin salts.[4]
- Extract filtrate with EtOAc (3x).[4]

- Purification: Dry organic layer over $MgSO_4$, concentrate, and purify via flash column chromatography (Gradient: 0→20% EtOAc in Hexanes).

Part 4: Visualization of Workflows

Diagram 1: Analytical Quality Control (QC) Logic

This decision tree illustrates how to validate the identity of the compound and rule out common isomers.

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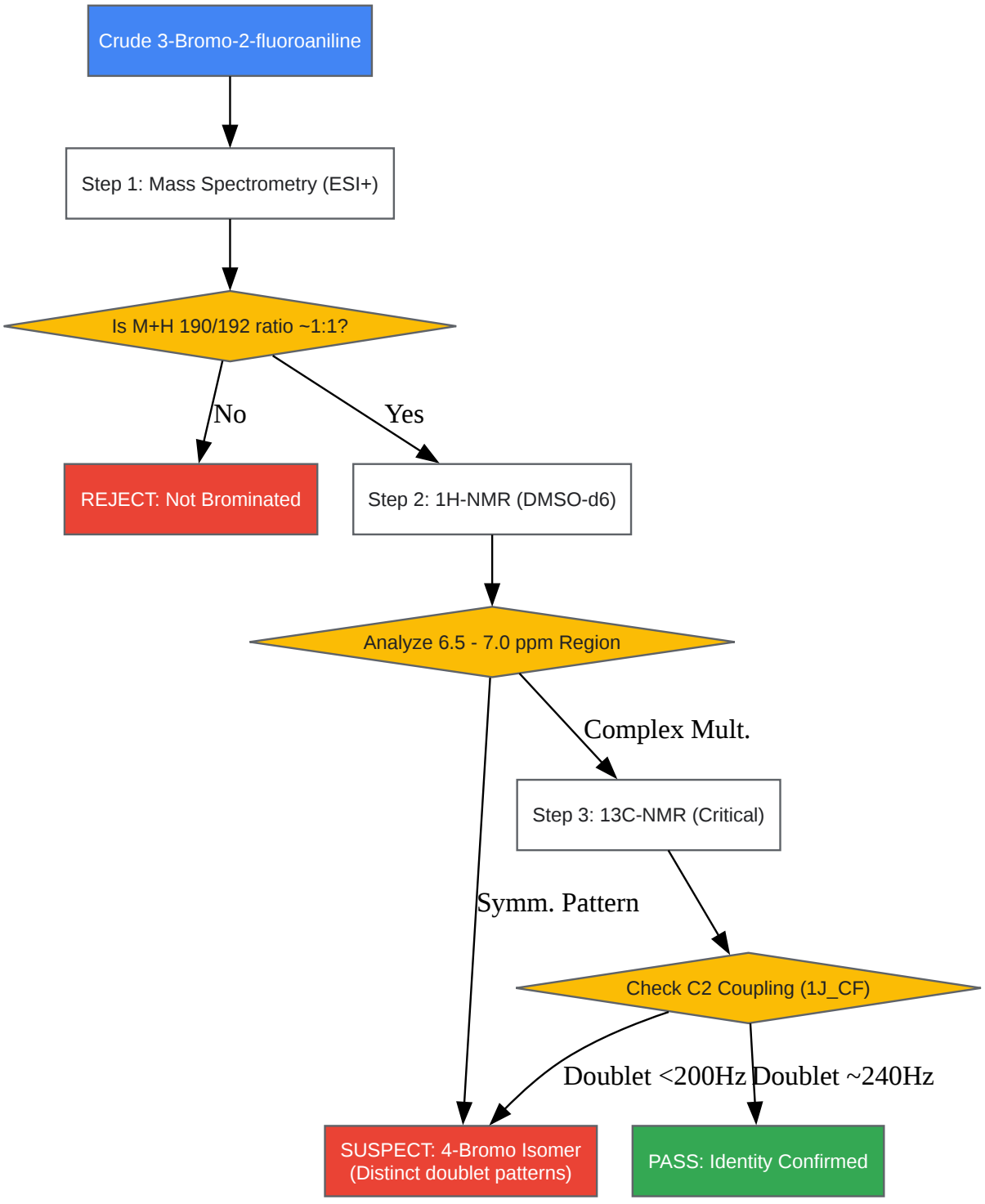

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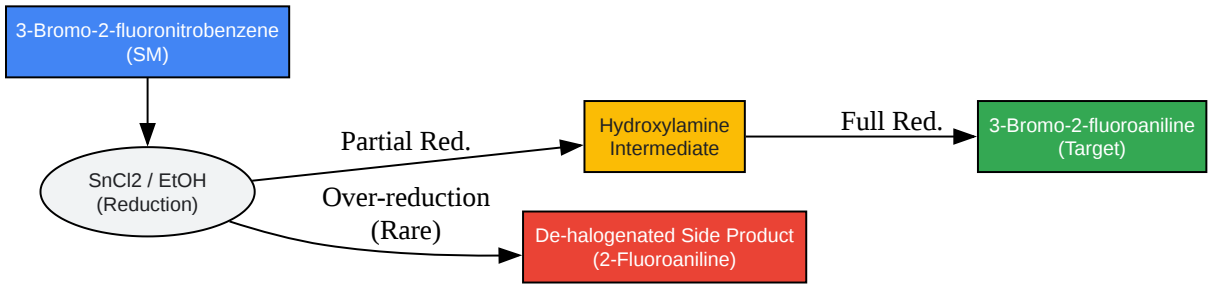
Caption: QC Decision Tree. A self-validating logic flow to distinguish **3-bromo-2-fluoroaniline** from non-brominated impurities and regioisomers.

Diagram 2: Synthesis Pathway & Impurity Tracking

Visualizing the reduction route and potential side reactions.[4]



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Caption: Synthesis Pathway. Reduction of the nitro-precursor is the preferred route to ensure regiospecificity, minimizing de-halogenation risks.[4][7]

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